

# Ginnol: A Technical Guide to its Chemical Properties, Biological Activities, and Experimental Insights

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## Compound of Interest

Compound Name: *Ginnol*

Cat. No.: *B1258068*

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## Introduction

**Ginnol**, a long-chain fatty alcohol, is a naturally occurring compound found in various plant species. This technical guide provides a comprehensive overview of its chemical properties, known biological activities, and available experimental data. The information is intended to serve as a valuable resource for researchers and professionals in drug development and related scientific fields. While **Ginnol** has been identified in several plants and possesses documented bioactive properties, detailed mechanistic studies and well-defined experimental protocols remain areas of active investigation.

## Chemical Properties of Ginnol

**Ginnol**, systematically known as (10S)-nonacosan-10-ol, is a saturated fatty alcohol with the chemical formula  $C_{29}H_{60}O$ .<sup>[1]</sup> Its identity and fundamental properties are summarized below.

Property	Value	Source
CAS Number	2606-50-0	[1]
Molecular Formula	C29H60O	[1]
Molecular Weight	424.8 g/mol	[1]
IUPAC Name	(10S)-nonacosan-10-ol	[1]
Synonyms	Celidoniol, (10S)-10-Nonacosanol	[1]
Melting Point	81-82 °C	
Boiling Point (estimated)	463.00 °C	
Flash Point (estimated)	136.5 °C	
Water Solubility (estimated)	5.026 x 10 <sup>-8</sup> mg/L at 25 °C	
pKa	No data available	

## Biological Activities and Potential Signaling Pathways

**Ginnol** has been reported to exhibit a range of biological activities, including antibacterial, antioxidant, anti-inflammatory, and antiviral properties. However, the specific signaling pathways and detailed molecular mechanisms underlying these effects are not yet well-elucidated in publicly available literature.

### Antibacterial Activity

Extracts containing nonacosan-10-ol have demonstrated antibacterial effects, particularly against Gram-negative bacteria. The mechanism is suggested to involve interactions with the bacterial cell membrane, leading to a disruption of its integrity and function.

### Antioxidant and Anti-inflammatory Effects

**Ginnol** is reported to possess antioxidant and anti-inflammatory properties. The proposed mechanism of action involves its interaction with biological membranes and proteins, potentially

influencing membrane fluidity and permeability, and modulating the activity of proteins involved in inflammatory and oxidative stress pathways.

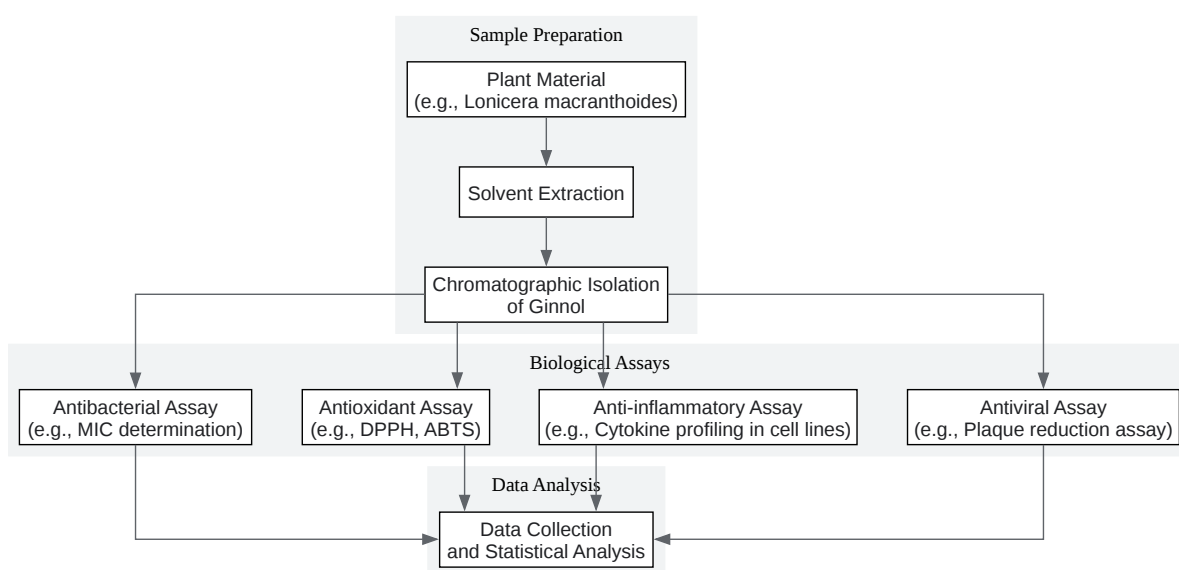
## Antiviral Activity

There are reports of **Ginnol** exhibiting antiviral activity, notably against influenza strains. The inhibitory action is thought to occur at the early stages of the viral life cycle, possibly by interfering with viral entry or replication.

## Experimental Insights

Detailed experimental protocols for the biological activities of **Ginnol** are not extensively documented in the available literature. The following represents a general overview based on common methodologies for assessing the reported bioactivities.

## General Experimental Workflow for Bioactivity Screening



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## References

- 1. Ginnol | 2606-50-0 | Benchchem [benchchem.com]
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